

# A Technical Guide to 3-Methyl-3-octanol: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: 3-Methyl-3-octanol

Cat. No.: B1583038

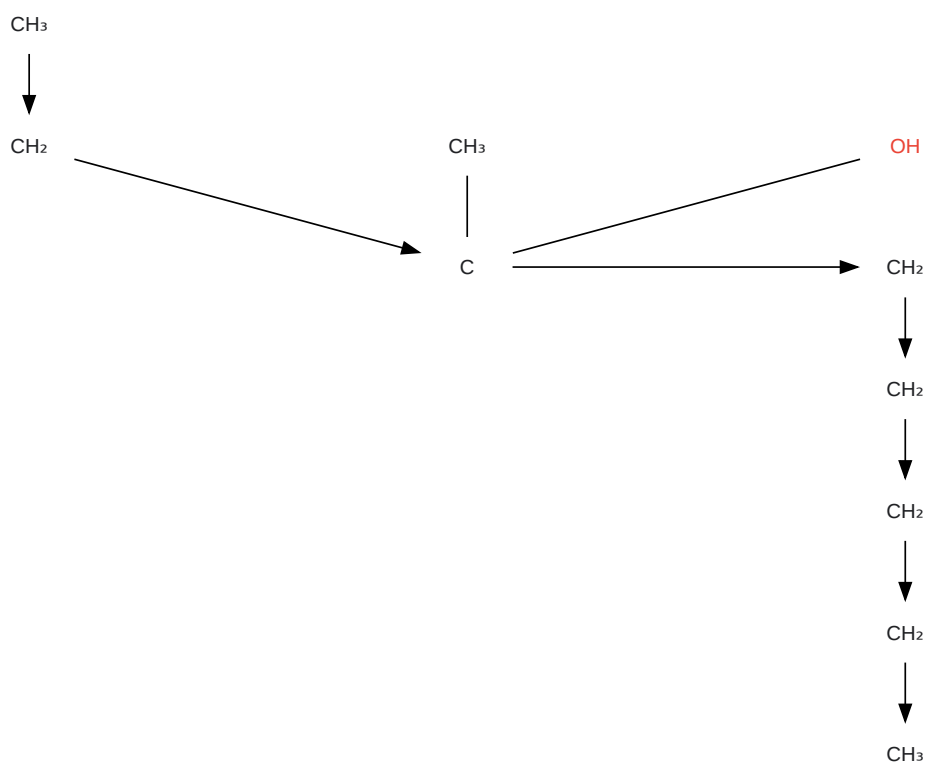
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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical overview of **3-Methyl-3-octanol** (CAS: 5340-36-3), a tertiary alcohol with applications in the flavor and fragrance industry. The guide details the compound's structural formula, physicochemical properties, and a representative synthetic protocol. Key analytical characteristics are also discussed. All quantitative data is presented in tabular format for clarity, and logical workflows are visualized using diagrams.

## Structural Formula and Chemical Identity

**3-Methyl-3-octanol** is a chiral tertiary alcohol. Its structure consists of an eight-carbon octyl chain with a hydroxyl group and a methyl group both attached to the third carbon atom. This substitution creates a chiral center at C3. The molecular formula is C<sub>9</sub>H<sub>20</sub>O.<sup>[1][2]</sup>



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Caption: 2D Structural Formula of **3-Methyl-3-octanol**.

## Physicochemical Properties

**3-Methyl-3-octanol** is a clear, colorless liquid under standard conditions.[3] Its key quantitative properties are summarized in the table below.

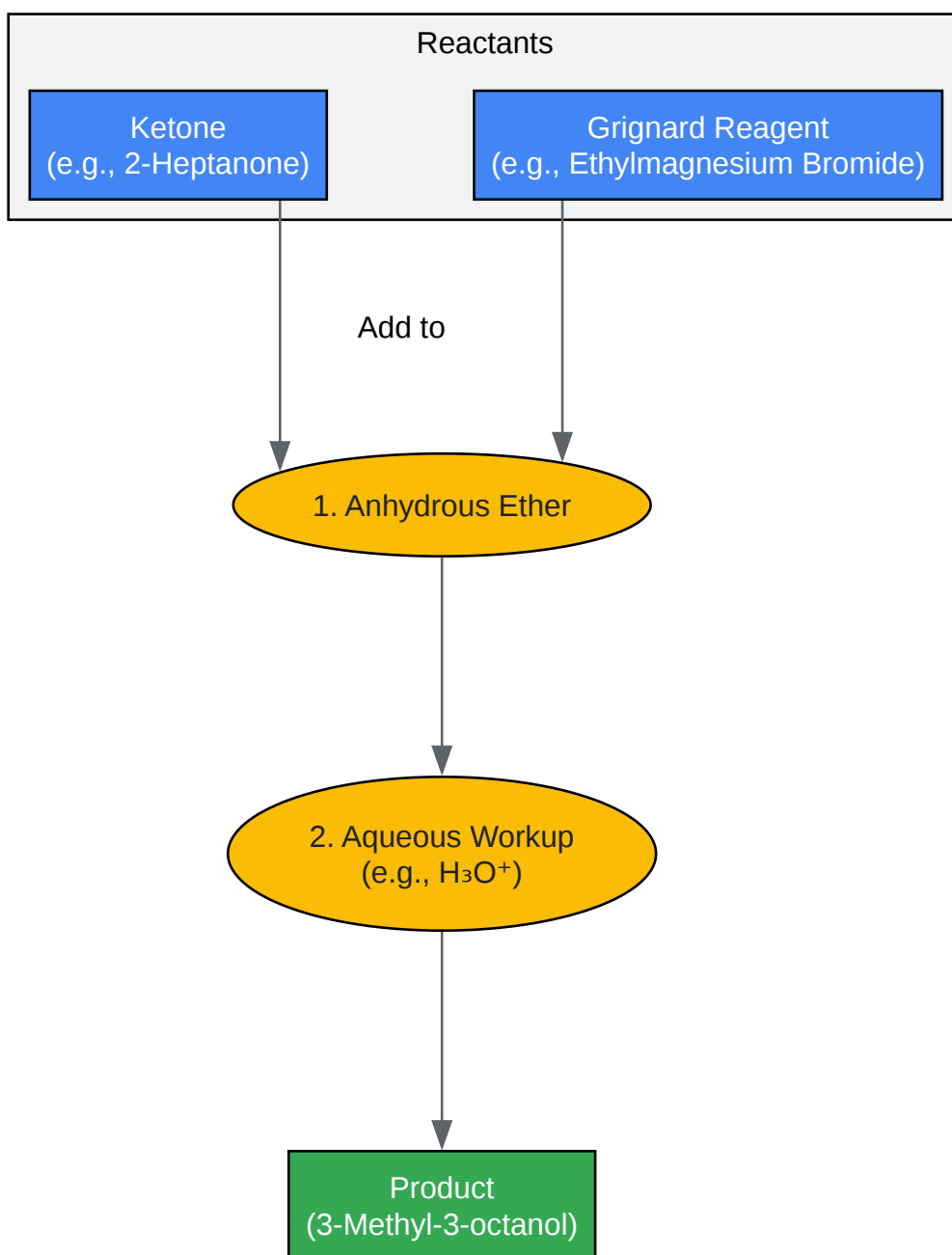
Property	Value
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O[1]
Molecular Weight	144.25 g/mol [4]
CAS Number	5340-36-3[1]
Density	0.822 g/mL at 25 °C[4]
Boiling Point	~190 °C (some sources cite 127 °C)[5][6]
Flash Point	72.78 °C (163.0 °F) - closed cup[4]
Refractive Index	1.433 (n <sub>20/D</sub> )[4]
InChI Key	JEWXYDDSLPIBBO-UHFFFAOYSA-N[1]
SMILES	<chem>CCCCC(C)(O)CC</chem> [4]

## Synthesis via Grignard Reaction

A common and versatile method for synthesizing tertiary alcohols like **3-Methyl-3-octanol** is the Grignard reaction. This involves the nucleophilic addition of a Grignard reagent (an organomagnesium halide) to a ketone. For **3-Methyl-3-octanol**, there are three primary pathways:

- Route A: Reaction of ethylmagnesium bromide with 2-heptanone.[5]
- Route B: Reaction of methylmagnesium bromide with 3-octanone.[5]
- Route C: Reaction of n-pentylmagnesium bromide with butanone (2-butanone).[5]

The reaction produces a racemic mixture of (R)- and (S)-**3-Methyl-3-octanol**.[5]



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Caption: Generalized workflow for the Grignard synthesis of **3-Methyl-3-octanol**.

The following protocol is a generalized procedure for the synthesis of **3-Methyl-3-octanol** using Route A (2-heptanone and ethylmagnesium bromide). Note: This reaction is moisture-sensitive and must be conducted under anhydrous conditions using dried glassware and solvents.

- **Apparatus Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser fitted with a drying tube (e.g., containing  $\text{CaCl}_2$ ). The entire apparatus is flame-dried under a stream of inert gas (e.g., nitrogen or argon).
- **Grignard Reagent Preparation (or use of commercial solution):** If starting from scratch, magnesium turnings are placed in the flask with anhydrous diethyl ether. A solution of ethyl bromide in anhydrous ether is added dropwise from the funnel to initiate the reaction and form ethylmagnesium bromide.
- **Reaction:** The flask containing the Grignard reagent is cooled in an ice bath. A solution of 2-heptanone in anhydrous diethyl ether is added dropwise from the dropping funnel with continuous stirring. After the addition is complete, the reaction mixture is allowed to warm to room temperature and may be gently refluxed to ensure the reaction goes to completion.
- **Quenching and Workup:** The reaction mixture is again cooled in an ice bath. It is quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) or dilute acid (e.g.,  $\text{HCl}$ ). This hydrolyzes the magnesium alkoxide intermediate to the desired alcohol and dissolves the magnesium salts.
- **Extraction:** The resulting mixture is transferred to a separatory funnel. The organic layer (ether) is separated. The aqueous layer is extracted two more times with diethyl ether.
- **Purification:** The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The crude product can be further purified by vacuum distillation to yield pure **3-Methyl-3-octanol**.

## Analytical and Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **3-Methyl-3-octanol**.

- **Infrared (IR) Spectroscopy:** The IR spectrum will show a characteristic broad absorption band in the region of  $3200\text{--}3600\text{ cm}^{-1}$  due to the O-H stretching of the alcohol group. Strong C-H stretching bands will be observed just below  $3000\text{ cm}^{-1}$ .<sup>[7]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**

- $^1\text{H}$  NMR: The spectrum will show complex multiplets for the methylene ( $\text{CH}_2$ ) protons. Distinct singlets or triplets will be present for the methyl ( $\text{CH}_3$ ) groups. The hydroxyl ( $\text{OH}$ ) proton will appear as a broad singlet, the chemical shift of which is concentration-dependent.
- $^{13}\text{C}$  NMR: The spectrum will display nine distinct carbon signals. The carbon atom bonded to the hydroxyl group ( $\text{C}_3$ ) will be a quaternary carbon appearing in the 65-85 ppm range. The other aliphatic carbons will appear in the 0-40 ppm range.[8]
- Mass Spectrometry (MS): Electron ionization mass spectrometry will not typically show a strong molecular ion peak ( $m/z = 144$ ) due to the facile dehydration of the tertiary alcohol. The spectrum will be characterized by fragment ions resulting from alpha-cleavage and dehydration.[1]

## Applications and Relevance

While not a primary focus in drug development, **3-Methyl-3-octanol** holds relevance in several scientific fields:

- Flavor and Fragrance: It is used as a flavoring agent in the food industry, notably contributing to the flavor profile of roast beef.[3]
- Biochemical Research: The compound has been identified as a biochemical product of the fungus *Antrodia camphorata*. [3] It has also been detected as a metabolite during the biological degradation of common plastics like polyethylene and polypropylene, making it relevant to environmental and biodegradation studies.[5]

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